

# Validating the performance of Prosulfuron in different turfgrass species

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## Compound of Interest

Compound Name: Prosulfuron

Cat. No.: B166686

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## Prosulfuron Performance in Turfgrass: A Comparative Guide

An in-depth analysis of **Prosulfuron**'s efficacy and safety across various turfgrass species, benchmarked against alternative herbicides. This guide synthesizes experimental data to provide researchers and turfgrass management professionals with a comprehensive resource for informed decision-making.

**Prosulfuron**, a member of the sulfonylurea class of herbicides, is a selective, systemic herbicide effective for the post-emergence control of a wide range of broadleaf weeds.<sup>[1][2][3]</sup> Its mode of action involves the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the synthesis of essential amino acids in susceptible plants.<sup>[1][3]</sup> This inhibition leads to the cessation of growth and eventual death of the target weed species, typically within 14 to 21 days of application.<sup>[3]</sup> This guide provides a detailed comparison of **Prosulfuron**'s performance with other common turfgrass herbicides, supported by experimental data on turfgrass tolerance and weed control efficacy.

## Turfgrass Tolerance to Prosulfuron

Extensive field trials have demonstrated the safety of **Prosulfuron** on a wide array of established turfgrass species. A product containing 50 g/kg **prosulfuron** and 500 g/kg dicamba, Casper Turf Herbicide, was tested across 30 different turfgrass species and showed no evidence of phytotoxicity, even at application rates up to double the proposed maximum

label rate.[3] This indicates a high margin of safety for **Prosulfuron** on established fine and amenity turf.[3]

While specific data for **Prosulfuron** on all turfgrass species is not readily available in publicly accessible research, the tolerance of various turfgrasses to other sulfonylurea herbicides can provide some indication of potential sensitivity. It is important to note that turfgrass tolerance can vary significantly even between closely related herbicides within the same chemical family. [4] Therefore, direct testing of **Prosulfuron** on specific local turfgrass cultivars is always recommended.

## Comparative Efficacy of Prosulfuron and Alternative Herbicides

**Prosulfuron** is primarily used for the control of broadleaf weeds in turfgrass.[2][5] In 24 field trials, a formulation containing **Prosulfuron** and dicamba demonstrated greater than 90% control of the targeted broadleaf weeds.[3]

For a comprehensive comparison, the following tables summarize the efficacy of **Prosulfuron** and common alternative herbicides on key broadleaf weeds found in turfgrass. The alternatives include other sulfonylurea herbicides and the widely used three-way herbicides containing 2,4-D, dicamba, and MCPP.

Table 1: Weed Control Efficacy in Cool-Season Turfgrass (e.g., Kentucky Bluegrass, Fescue, Ryegrass)

Weed Species	Prosulfuron	Metsulfuron	2,4-D + Dicamba + MCPP
Dandelion (Taraxacum officinale)	Excellent	Excellent	Excellent
White Clover (Trifolium repens)	Excellent	Good	Good
Plantain (Plantago spp.)	Excellent	Good	Excellent
Chickweed (Stellaria media)	Good	Good	Good
Ground Ivy (Glechoma hederacea)	Fair-Good	Fair	Fair-Good
Wild Violet (Viola spp.)	Fair	Fair	Fair

Table 2: Weed Control Efficacy in Warm-Season Turfgrass (e.g., Bermudagrass, Zoysiagrass)

Weed Species	Prosulfuron	Metsulfuron	2,4-D + Dicamba + MCPP
Dollarweed (Hydrocotyle spp.)	Excellent	Excellent	Good
Florida Pusley (Richardia scabra)	Excellent	Good	Good
Spurge (Euphorbia spp.)	Good	Good	Good
Virginia Buttonweed (Diodia virginiana)	Fair-Good	Fair	Fair
Doveweed (Murdannia nudiflora)	Fair	Fair	Poor

Note: Efficacy ratings are generalized from available literature and product labels. Actual performance may vary depending on environmental conditions, weed growth stage, and application rates.

## Experimental Protocols

To ensure accurate and reproducible results in the evaluation of herbicide performance, standardized experimental protocols are essential. The following outlines a general methodology for assessing the efficacy and phytotoxicity of herbicides like **Prosulfuron** in turfgrass.

### Herbicide Efficacy and Turfgrass Tolerance Trial Protocol

#### 1. Experimental Design:

- **Plot Establishment:** Establish plots on a uniform stand of the desired turfgrass species. Plot dimensions are typically 1.5m x 3m.
- **Randomization and Replication:** Arrange treatments in a randomized complete block design with three to four replications to minimize the effects of spatial variability.
- **Treatments:** Include an untreated control, **Prosulfuron** at various application rates (e.g., 1x and 2x the label rate), and comparative alternative herbicides.

#### 2. Herbicide Application:

- **Equipment:** Apply herbicides using a CO<sub>2</sub>-pressurized backpack sprayer equipped with flat-fan nozzles calibrated to deliver a consistent spray volume (e.g., 400 L/ha).<sup>[3]</sup>
- **Timing:** Apply post-emergence to actively growing weeds and established turf.

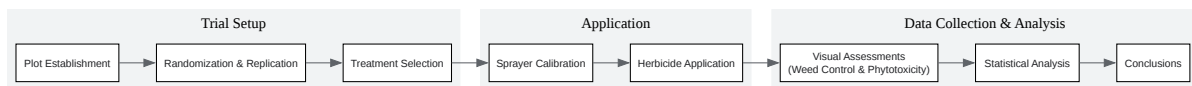
#### 3. Data Collection:

- **Weed Control:** Visually assess the percentage of weed control for each target species at specified intervals after treatment (e.g., 7, 14, 28, and 56 days after treatment - DAT). A rating scale of 0% (no control) to 100% (complete control) is commonly used.

- Turfgrass Phytotoxicity: Visually assess turfgrass injury at the same intervals as weed control ratings. A rating scale of 0% (no injury) to 100% (complete turf death) is used, with ratings of 20% or less generally considered commercially acceptable.
- Data Analysis: Analyze data using appropriate statistical methods (e.g., Analysis of Variance - ANOVA) to determine significant differences between treatments.

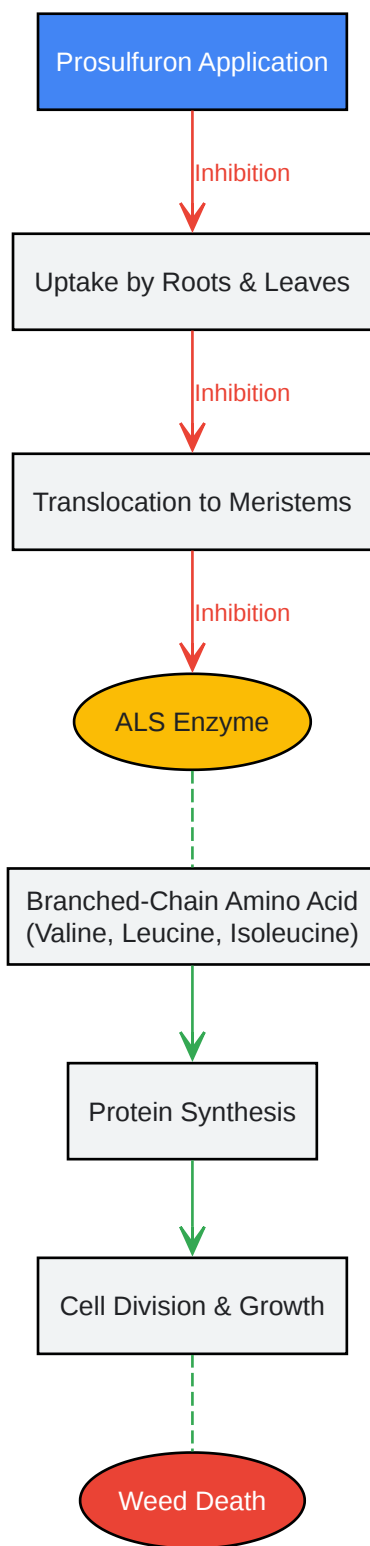
## Visualizing Experimental Workflow and Herbicide Action

To better understand the processes involved in evaluating **Prosulfuron**'s performance and its mechanism of action, the following diagrams are provided.



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**Figure 1:** Experimental workflow for herbicide evaluation.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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